

Introduction: The Strategic Value of the Diphenylamine Scaffold

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Compound of Interest

Compound Name:	4-[(2,4-Dimethoxyphenyl)amino]benzoic acid
CAS No.:	1455122-90-3
Cat. No.:	B1527571

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The diphenylamine (DPA) framework is a cornerstone in modern drug discovery, recognized for its conformational flexibility and synthetic tractability.[1] This privileged scaffold is not merely a passive linker but an active pharmacophoric element integral to the biological activity of numerous therapeutic agents.[2] Its derivatives have demonstrated a vast spectrum of pharmacological activities, including anti-inflammatory, analgesic, antimicrobial, and potent anti-cancer properties.[1][3]

Historically, DPA derivatives like diclofenac have become benchmark non-steroidal anti-inflammatory drugs (NSAIDs).[1] More recently, the diarylamine core has been identified as a critical component in a multitude of targeted therapies, particularly as a "hinge-binding" motif in small-molecule kinase inhibitors.[4][5] Kinases are a major class of drug targets, and their dysregulation is a hallmark of many cancers.[5] The diarylamine structure is adept at forming key hydrogen bonds within the ATP-binding pocket of kinases, leading to potent and often selective inhibition.[4][6]

This guide focuses specifically on the 2,4-dimethoxy substituted diphenylamine building block. The strategic placement of two electron-donating methoxy groups on one of the phenyl rings significantly modulates the electronic and steric properties of the core scaffold. These substitutions can enhance binding affinity to target proteins, improve pharmacokinetic properties, and provide vectors for further synthetic elaboration. Understanding the synthesis, properties, and applications of this specific building block is therefore of paramount importance for researchers and scientists engaged in the design and development of next-generation therapeutics.

Part 1: Core Synthetic Strategies for C-N Bond Formation

The construction of the central diarylamine C-N bond is the pivotal step in synthesizing these building blocks. While several methods exist, modern organometallic cross-coupling reactions have largely superseded harsher, classical techniques. The two most prominent and mechanistically distinct approaches are the Palladium-catalyzed Buchwald-Hartwig amination and the Copper-catalyzed Ullmann condensation.

The Buchwald-Hartwig Amination: A Modern Powerhouse

The Buchwald-Hartwig amination is a palladium-catalyzed cross-coupling reaction that has revolutionized the synthesis of aryl amines due to its remarkable functional group tolerance, broad substrate scope, and generally milder reaction conditions.^{[7][8]} It has become the gold-standard for constructing C-N bonds in complex molecular settings.^[9]

Causality of Component Selection:

- **Palladium Precatalyst** (e.g., $\text{Pd}_2(\text{dba})_3$, $\text{Pd}(\text{OAc})_2$): These provide the active $\text{Pd}(0)$ species required to initiate the catalytic cycle. $\text{Pd}_2(\text{dba})_3$ is often favored for its air stability.^[8]
- **Bulky, Electron-Rich Phosphine Ligands** (e.g., XPhos, SPhos, BINAP): This is the most critical component. These ligands stabilize the palladium center, promote the rate-limiting oxidative addition step, and facilitate the final reductive elimination to release the product and regenerate the $\text{Pd}(0)$ catalyst.^{[9][10]} The choice of ligand is often substrate-dependent and requires empirical optimization.

- Base (e.g., NaOt-Bu, K_3PO_4 , CS_2CO_3): The base is required to deprotonate the amine nucleophile (or an intermediate palladium-amine complex), making it a more potent nucleophile for coupling.^[7] Sterically hindered bases like sodium tert-butoxide are highly effective.

Generalized Catalytic Cycle: The reaction proceeds via a well-established catalytic cycle involving oxidative addition of the aryl halide to Pd(0), association of the amine, deprotonation, and finally, reductive elimination of the diarylamine product.^[7]

The Ullmann Condensation: The Classic Approach Refined

The Ullmann condensation is the original copper-promoted reaction for forming C-N bonds.^[11] Historically, this reaction was notorious for requiring harsh conditions, such as high temperatures (>200 °C) and stoichiometric amounts of copper powder.^[12] However, modern iterations have significantly improved its utility through the use of soluble copper(I) salts (e.g., CuI), ligands (e.g., diamines, phenanthrolines), and more effective bases.^{[11][13]}

Mechanistic Considerations: The mechanism involves a copper(I) species, which is thought to coordinate with the amine. This complex then reacts with the aryl halide, likely through an oxidative addition/reductive elimination pathway on the copper center, though the precise mechanism can vary.^{[11][14]} While often requiring higher temperatures than the Buchwald-Hartwig reaction, the Ullmann condensation remains a valuable alternative, especially in cases where palladium catalysis is problematic or for specific substrate combinations.^{[7][11]}

Visualizing the Synthetic Pathways

The following diagram illustrates the comparative catalytic cycles for the synthesis of a 2,4-dimethoxy diphenylamine derivative.

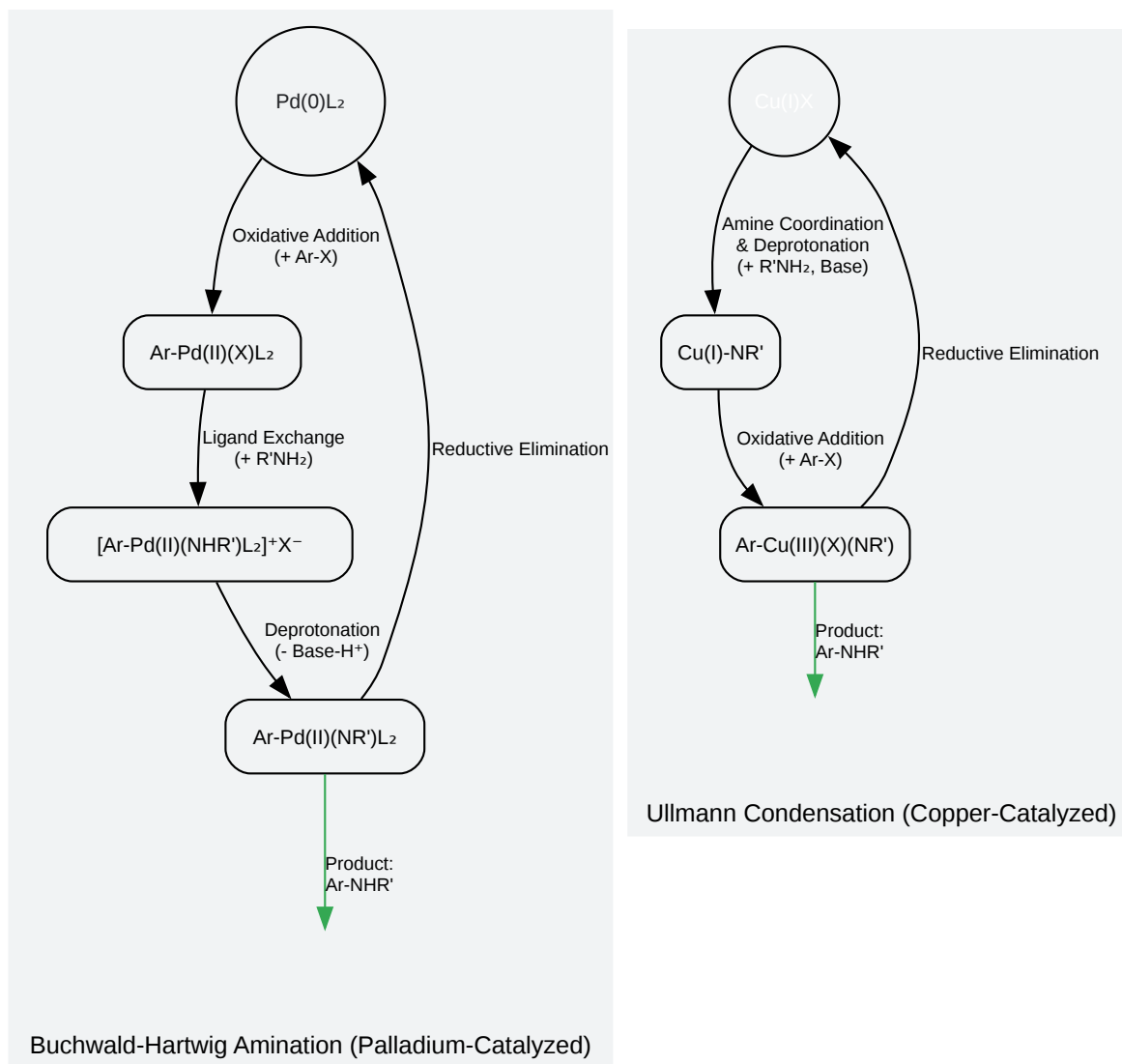


Figure 1: Comparative Catalytic Cycles for Diarylamine Synthesis

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Caption: A simplified comparison of the catalytic cycles for diarylamine synthesis.

Part 2: Physicochemical Properties and Spectroscopic Signature

Accurate characterization is essential to confirm the identity and purity of the synthesized 2,4-dimethoxy diphenylamine building blocks. Each isomer possesses a unique spectroscopic fingerprint.

A pure, unsubstituted diphenylamine is a colorless solid, but samples often appear yellow due to oxidation.^[15] The introduction of the 2,4-dimethoxy groups will alter its physical properties, such as melting point and solubility. The primary methods for structural confirmation are Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Technique	Expected Observations for a 2,4-Dimethoxy Diphenylamine Derivative	Rationale
^1H NMR	· N-H Proton: A broad singlet, typically downfield (δ 8.0-9.5 ppm). · Methoxy Protons: Two sharp singlets, each integrating to 3H (δ 3.8-4.0 ppm). · Aromatic Protons: A complex series of doublets, triplets, and multiplets in the aromatic region (δ 6.5-8.0 ppm). The specific splitting patterns depend on the full substitution.	The N-H proton is deshielded and often exchanges, leading to broadening. The two methoxy groups are chemically non-equivalent and thus appear as separate signals. The aromatic protons will show characteristic coupling patterns (ortho, meta, para).
^{13}C NMR	· Aromatic Carbons: Multiple signals in the δ 110-160 ppm range. Carbons attached to methoxy groups will be significantly shielded. · Methoxy Carbons: Two signals around δ 55-60 ppm.	The chemical shift of each carbon is determined by its electronic environment. The electron-donating methoxy groups cause an upfield shift (shielding) for the carbons they are attached to (C2 and C4) and the ortho/para positions relative to them.
IR Spectroscopy	· N-H Stretch: A sharp to medium band around 3300-3400 cm^{-1}. · Aromatic C-H Stretch: Bands just above 3000 cm^{-1}. · C-O Stretch (Aryl Ether): Strong, characteristic bands around 1200-1250 cm^{-1} (asymmetric) and 1020-1075 cm^{-1} (symmetric). · Aromatic C=C Bends: Multiple bands in the 1450-1600 cm^{-1} region.	Each functional group absorbs infrared radiation at a characteristic frequency, corresponding to its vibrational energy. These peaks confirm the presence of the key structural components.^[16]

Mass Spectrometry	· Molecular Ion Peak (M^+): A clear peak corresponding to the calculated molecular weight of the compound. High-resolution MS can confirm the elemental formula.	This technique provides the exact mass of the molecule, serving as a definitive confirmation of its identity. Fragmentation patterns can offer further structural clues.
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Part 3: Applications in Drug Discovery & Medicinal Chemistry

The 2,4-dimethoxy diphenylamine scaffold is a versatile building block for developing therapeutics targeting a range of diseases, most notably cancer.

Kinase Inhibition: A Privileged Scaffold for Targeting ATP-Binding Sites

The diarylamine motif is a highly effective "hinge-binder" for protein kinases.^[4] In many kinase inhibitors, the N-H group of the diarylamine forms a critical hydrogen bond with a backbone carbonyl or nitrogen in the "hinge region" of the kinase, which connects the N- and C-lobes of the enzyme. This interaction mimics the binding of the adenine ring of ATP.

The 2,4-dimethoxy substituted ring serves as a customizable element that projects into a solvent-exposed region or a specific sub-pocket of the ATP-binding site. The methoxy groups can:

- **Enhance Potency:** By forming favorable hydrogen bonds or van der Waals interactions with amino acid residues in the binding pocket.
- **Tune Selectivity:** The specific size, shape, and electronic nature of the dimethoxy-phenyl ring can be used to achieve selectivity for a target kinase over other closely related kinases, thereby reducing off-target effects.^[5]
- **Improve Pharmacokinetics:** Methoxy groups can block sites of metabolism and improve metabolic stability, leading to better drug-like properties.

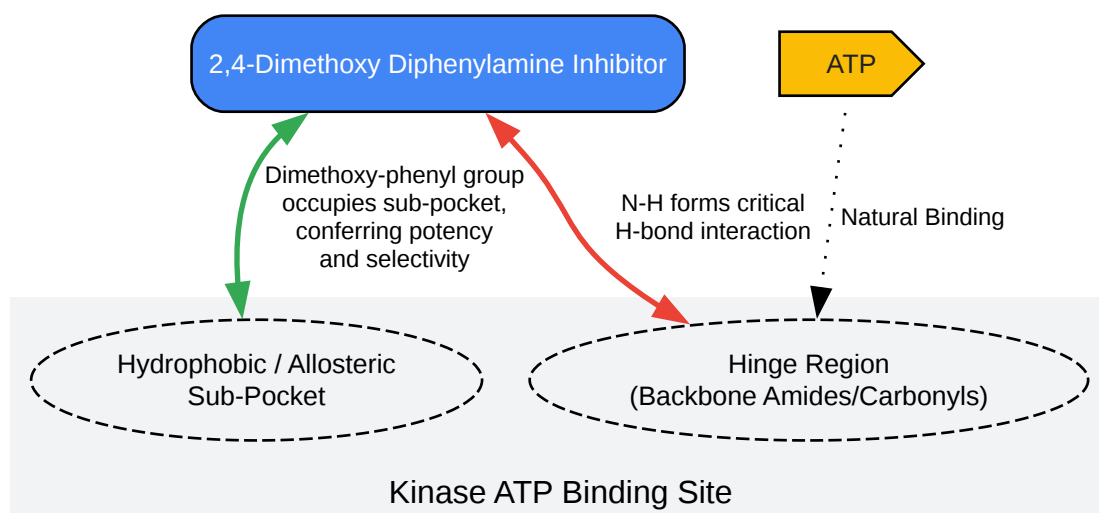


Figure 2: Role of Diarylamine Scaffold in Kinase Inhibition

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Caption: The diarylamine core mimics ATP binding at the kinase hinge region.

Modulation of Cellular Signaling Pathways

By inhibiting specific kinases, drugs derived from these building blocks can potently modulate aberrant cellular signaling pathways that drive diseases like cancer. For instance, inhibition of kinases within the PI3K/Akt or MAPK/ERK pathways can halt tumor cell proliferation, survival, and migration.^[17]

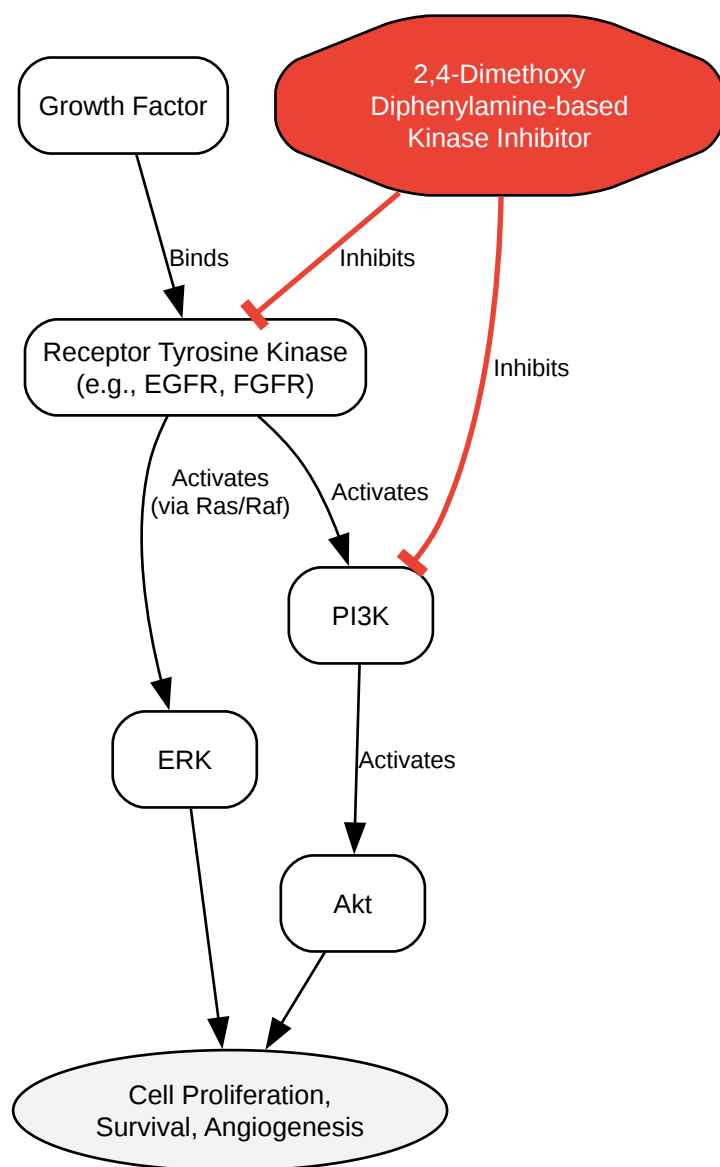


Figure 3: Intervention in a Generic Kinase Signaling Pathway

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Caption: A diarylamine-based inhibitor blocking oncogenic signaling pathways.

Part 4: Experimental Protocols

The following protocols provide a self-validating framework for the synthesis and characterization of a representative 2,4-dimethoxy diphenylamine building block.

Protocol 4.1: Synthesis via Buchwald-Hartwig Amination

This protocol describes the coupling of 2,4-dimethoxyaniline with an aryl bromide.

Workflow Diagram:

Caption: Step-by-step workflow for synthesis and purification.

Materials:

- Aryl Bromide (1.0 eq)
- 2,4-Dimethoxyaniline (1.2 eq)
- $\text{Pd}_2(\text{dba})_3$ (Tris(dibenzylideneacetone)dipalladium(0)) (2 mol%)
- XPhos (4 mol%)
- Sodium tert-butoxide (NaOt-Bu) (1.4 eq)
- Anhydrous Toluene
- Inert gas (Argon or Nitrogen)

Procedure:

- Reaction Setup: To an oven-dried Schlenk flask, add the aryl bromide, 2,4-dimethoxyaniline, $\text{Pd}_2(\text{dba})_3$, XPhos, and sodium tert-butoxide.
- Inert Atmosphere: Evacuate and backfill the flask with inert gas three times.
- Solvent Addition: Add anhydrous toluene via syringe.
- Heating: Place the flask in a preheated oil bath at 110 °C and stir vigorously for 8-12 hours. Monitor the reaction progress by TLC or LC-MS.
- Cooling & Quenching: Once the reaction is complete, cool the mixture to room temperature. Quench carefully by adding water.
- Extraction: Transfer the mixture to a separatory funnel. Extract with ethyl acetate (3x). Combine the organic layers.

- **Washing & Drying:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel using an appropriate eluent system (e.g., a hexane/ethyl acetate gradient) to yield the pure 2,4-dimethoxy substituted diphenylamine.

Protocol 4.2: Spectroscopic Characterization

Sample Preparation:

- **NMR:** Dissolve ~5-10 mg of the purified product in ~0.6 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube.
- **MS:** Prepare a dilute solution of the sample in a suitable solvent like methanol or acetonitrile.
- **IR:** For solid samples, use the KBr pellet method or acquire the spectrum using an ATR attachment.[\[16\]](#)

Data Acquisition & Analysis:

- Acquire ^1H NMR, ^{13}C NMR, IR, and high-resolution mass spectra.
- Process the spectra using appropriate software.
- Compare the acquired data with the expected values outlined in the physicochemical properties table (Part 2). Confirm the presence of the N-H signal, the two distinct methoxy signals, the correct molecular ion peak, and the characteristic IR stretches.

Conclusion and Future Outlook

The 2,4-dimethoxy diphenylamine scaffold represents a highly valuable and strategically important building block in medicinal chemistry. Its synthesis is reliably achieved through modern cross-coupling methods, particularly the Buchwald-Hartwig amination, allowing for the creation of diverse chemical libraries. The electronic modulation provided by the dimethoxy substituents offers a powerful tool for optimizing ligand-target interactions, leading to the development of potent and selective therapeutics. As our understanding of disease biology deepens, particularly in the realm of protein kinase signaling, the rational design of inhibitors

based on this privileged scaffold will continue to be a fruitful and essential endeavor in the quest for novel medicines.

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